

Application Notes and Protocols for In Vitro Transcription Assay Using NHC-Triphosphate

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Compound of Interest

Compound Name: NHC-triphosphate tetraammonium

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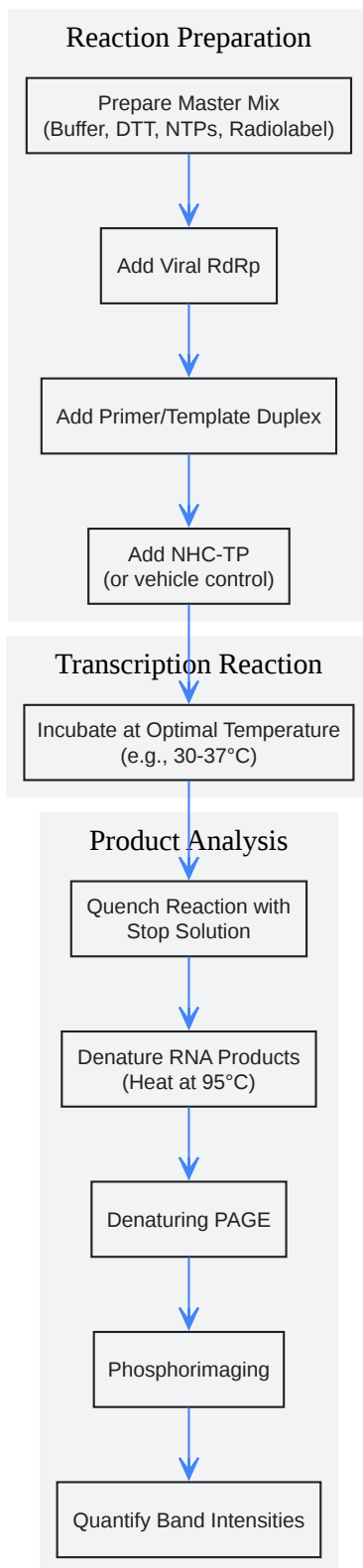
Introduction

N-hydroxycytidine (NHC), the active metabolite of the antiviral prodrug molnupiravir, is a potent inhibitor of various viral RNA-dependent RNA polymerases (RdRps).[1][2] Upon intracellular phosphorylation to its triphosphate form (NHC-TP), it acts as a substrate for viral RdRps and is incorporated into the nascent viral RNA.[1] This incorporation leads to lethal mutagenesis, where the ambiguous base-pairing properties of NHC induce widespread mutations in the viral genome, ultimately inhibiting viral replication.[2] This document provides detailed application notes and protocols for performing an in vitro transcription assay to evaluate the incorporation and inhibitory activity of NHC-TP against viral RdRps.

Mechanism of Action of NHC-Triphosphate

NHC-TP is a ribonucleoside analog that mimics both cytidine triphosphate (CTP) and uridine triphosphate (UTP). During viral RNA synthesis, the viral RdRp can incorporate NHC-monophosphate (NHC-MP) into the growing RNA chain opposite a guanine (as a CTP analog) or an adenine (as a UTP analog) in the template strand.[3] Once incorporated, the tautomeric nature of the NHC base allows it to pair with either guanine or adenine during subsequent

rounds of replication, leading to an accumulation of G-to-A and C-to-U transitions in the viral genome. This process, known as lethal mutagenesis, results in the production of non-viable viral progeny.[2]



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- To cite this document: BenchChem. [Application Notes and Protocols for In Vitro Transcription Assay Using NHC-Triphosphate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15623240/docs#application-notes-and-protocols-for-in-vitro-transcription-assay-using-nhc-triphosphate>]

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